

Spectroscopic and Synthetic Landscape of Nitrated Methylbenzenesulfonyl Chlorides: A Technical Guide

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Compound of Interest

Compound Name: *2-Methyl-3-nitrobenzenesulfonyl chloride*

Cat. No.: *B1283818*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the available spectroscopic data and synthetic methodologies relevant to methyl-nitro-substituted benzenesulfonyl chlorides. A comprehensive search for detailed experimental data for **2-Methyl-3-nitrobenzenesulfonyl chloride** (CAS 56682-04-3) did not yield specific spectroscopic information (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) or a validated synthesis protocol in the public domain. Chemical vendor databases list the compound, but do not provide characterization data.

In the interest of providing a valuable resource for researchers working with related compounds, this guide presents a summary of available spectroscopic data for isomeric and structurally related nitrobenzenesulfonyl chlorides. Additionally, a general experimental protocol for the synthesis of such compounds is provided, based on established methods for analogous molecules.

Comparative Spectroscopic Data of Isomeric Compounds

To facilitate the characterization of **2-Methyl-3-nitrobenzenesulfonyl chloride** should it be synthesized, the following tables summarize the spectroscopic data for several commercially

available and previously characterized isomers. These data can serve as a reference for predicting the expected spectral features of the target compound.

¹H NMR Spectroscopic Data

| Compound | Solvent | Chemical Shifts (δ, ppm) and Coupling Constants (J, Hz) |
|--|-------------------|--|
| 2-Nitrobenzenesulfonyl chloride | CDCl ₃ | 8.27 (d, J=8.3 Hz, 1H), 7.95 (t, J=7.7 Hz, 1H), 7.91 (t, J=7.7 Hz, 1H), 7.89 (d, J=8.3 Hz, 1H) |
| 3-Nitrobenzenesulfonyl chloride | - | No data available from searches. |
| 4-Nitrobenzenesulfonyl chloride | - | No data available from searches. |
| 2-Methyl-5-nitrobenzenesulfonyl chloride | - | No data available from searches. |
| 4-Methyl-3-nitrobenzenesulfonyl chloride | - | No data available from searches. |

¹³C NMR Spectroscopic Data

| Compound | Solvent | Chemical Shifts (δ , ppm) |
|--|---------|--|
| 2-Nitrobenzenesulfonyl chloride | - | No explicit peak list available from searches. |
| 3-Nitrobenzenesulfonyl chloride | - | No explicit peak list available from searches. |
| 4-Nitrobenzenesulfonyl chloride | - | No explicit peak list available from searches. |
| 2-Methyl-5-nitrobenzenesulfonyl chloride | - | No data available from searches. |
| 4-Methyl-3-nitrobenzenesulfonyl chloride | - | No explicit peak list available from searches. |

IR Spectroscopic Data

Characteristic infrared absorption bands for this class of compounds include:

- SO₂ Stretching: Asymmetric (~ 1370 - 1400 cm⁻¹) and Symmetric (~ 1170 - 1190 cm⁻¹)
- NO₂ Stretching: Asymmetric (~ 1520 - 1560 cm⁻¹) and Symmetric (~ 1345 - 1355 cm⁻¹)
- C-S Stretching: (~ 650 - 750 cm⁻¹)
- S-Cl Stretching: (~ 550 - 650 cm⁻¹)
- Aromatic C=C Stretching: (~ 1450 - 1600 cm⁻¹)
- Aromatic C-H Bending: (~ 690 - 900 cm⁻¹)

Mass Spectrometry Data

| Compound | Ionization Method | Key Fragments (m/z) |
|--|-------------------|------------------------------------|
| 2-Nitrobenzenesulfonyl chloride | GC-MS | 186, 122, 76, 75, 64, 50[1] |
| 3-Nitrobenzenesulfonyl chloride | - | No data available from searches. |
| 4-Nitrobenzenesulfonyl chloride | GC-MS | 186, 122, 75, 50[2] |
| 4-Chloro-3-nitrobenzenesulfonyl chloride | EI | 255, 220, 156, 121, 91, 75, 63, 50 |
| 4-Methyl-3-nitrobenzenesulfonyl chloride | GC-MS | 200, 136, 89, 63 |

General Experimental Protocol for Synthesis

While a specific protocol for **2-Methyl-3-nitrobenzenesulfonyl chloride** is not available, a general and widely used method for the synthesis of nitrobenzenesulfonyl chlorides is the chlorosulfonation of a corresponding nitro-substituted aromatic compound. The following is a representative procedure adapted from the synthesis of related isomers.

Reaction: Nitration of o-toluenesulfonic acid followed by chlorination, or chlorosulfonation of 2-nitrotoluene. A more direct, but potentially less selective method, involves the direct chlorosulfonation of 2-nitrotoluene.

Example General Procedure (Chlorosulfonation):

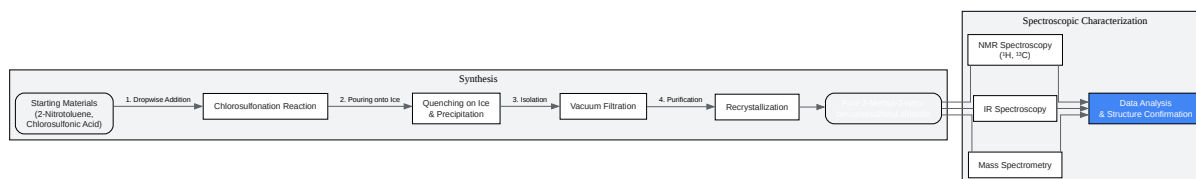
- **Reaction Setup:** In a fume hood, a three-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, and a gas outlet connected to a trap for acidic gases (e.g., a sodium hydroxide solution).
- **Reagents:** Chlorosulfonic acid is added to the flask and cooled in an ice bath.
- **Addition of Substrate:** 2-Nitrotoluene is added dropwise to the cooled chlorosulfonic acid with vigorous stirring, maintaining a low temperature (typically 0-5 °C).

- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then may be heated (e.g., to 50-70 °C) for several hours to ensure complete reaction. Reaction progress can be monitored by TLC or GC.
- **Work-up:** The reaction mixture is cooled and then carefully poured onto crushed ice with stirring.
- **Isolation:** The precipitated solid product, **2-Methyl-3-nitrobenzenesulfonyl chloride**, is collected by vacuum filtration.
- **Purification:** The crude product is washed with cold water until the washings are neutral to litmus. The product can be further purified by recrystallization from a suitable solvent (e.g., glacial acetic acid, hexane, or a mixture thereof).

Note: This is a generalized procedure and the specific reaction conditions (temperature, reaction time, stoichiometry) would need to be optimized for the synthesis of **2-Methyl-3-nitrobenzenesulfonyl chloride**.

Experimental and Analytical Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of a substituted benzenesulfonyl chloride.



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Caption: Synthesis and Characterization Workflow.

This guide provides a starting point for researchers interested in **2-Methyl-3-nitrobenzenesulfonyl chloride**. While direct experimental data is currently elusive, the provided information on related compounds and general synthetic strategies should prove valuable for the design and execution of further research.

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References

- 1. 2-Nitrobenzenesulfonyl chloride | C6H4ClNO4S | CID 15540 - PubChem [pubchem.ncbi.nlm.nih.gov]
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